

Technical Guide: Fmoc-NMe-PEG2-acid in PROTAC & Peptide Engineering[1]

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Compound of Interest

Compound Name: *Fmoc-NMe-PEG2-acid*

Cat. No.: *B8133556*

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Executive Summary

Fmoc-NMe-PEG2-acid is a specialized bifunctional building block used in the synthesis of Proteolysis Targeting Chimeras (PROTACs), Antibody-Drug Conjugates (ADCs), and peptidomimetics.[1] Unlike standard PEG linkers, this reagent features an N-methylated amine protected by Fmoc.

The incorporation of the N-methyl group serves three critical functions in drug design:

- **Conformational Control:** It eliminates a hydrogen bond donor, favoring cis-amide conformers and reducing the entropic penalty of binding.
- **Solubility Enhancement:** It disrupts intermolecular hydrogen bonding (aggregation) common in peptide backbones, significantly improving solubility in organic solvents and aqueous buffers.
- **Metabolic Stability:** The steric bulk of the methyl group hinders proteolytic cleavage at the adjacent amide bond.

Molecular Architecture & Properties[2]

The molecule combines a lipophilic protecting group, a solubility-enhancing spacer, and a reactive handle, modified by N-methylation.

Component	Chemical Identity	Function
N-Terminus	Fmoc-N(Me)-	Base-labile protection. Upon removal, yields a secondary amine (-NHMe), which alters the kinetics of subsequent couplings.[1]
Spacer	-PEG2- (Diethylene Glycol)	Hydrophilicity. Provides a ~9–12 Å distance (depending on conformation) while maintaining water solubility.
C-Terminus	-COOH (Carboxylic Acid)	Reactive Handle. Activates with HATU/DIC for amide bond formation to resins or amines. [1]

Structural Visualization

The following diagram illustrates the functional segmentation of the molecule.



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Figure 1: Functional decomposition of **Fmoc-NMe-PEG2-acid**.^[1]

Core Applications

A. PROTAC Linkerology

In PROTAC design, the linker is not merely a passive connector; it dictates the ternary complex geometry between the E3 ligase and the Target Protein (POI).^[2]

- The "N-Methyl Effect": Standard PEG chains are highly flexible. Introducing an N-methyl group at the ligation site restricts rotation around the amide bond (favoring cis or trans depending on adjacent residues), potentially locking the PROTAC into a bioactive conformation.
- Permeability: N-methylation reduces the Total Polar Surface Area (TPSA) by removing a hydrogen bond donor, often improving passive membrane permeability.

B. Solid Phase Peptide Synthesis (SPPS)

Fmoc-NMe-PEG2-acid is used to insert a hydrophilic spacer into a peptide sequence.^[1]

- Aggregation Breaking: Long peptide sequences often aggregate on-resin via beta-sheet formation.^[1] Inserting an N-methylated spacer disrupts this H-bond network, "rescuing" the synthesis of difficult sequences.
- Peptidomimetics: Used to create protease-resistant analogues of endogenous peptides.

Experimental Protocols

Critical Consideration: Steric Hindrance

The pivotal challenge when using **Fmoc-NMe-PEG2-acid** is not coupling it to the resin, but coupling the next amino acid to it.

- Step 1 (Easy): Activation of Fmoc-NMe-PEG2-COOH and coupling to a primary amine on resin.^[1]
- Step 2 (Hard): Removal of Fmoc yields a secondary amine (N-Me).^[1] The steric bulk of the methyl group makes nucleophilic attack on the next activated amino acid sluggish.

Protocol: Coupling to the N-Methylated Terminus

Standard HBTU/DIPEA protocols often fail here, leading to deletion sequences.

Reagents:

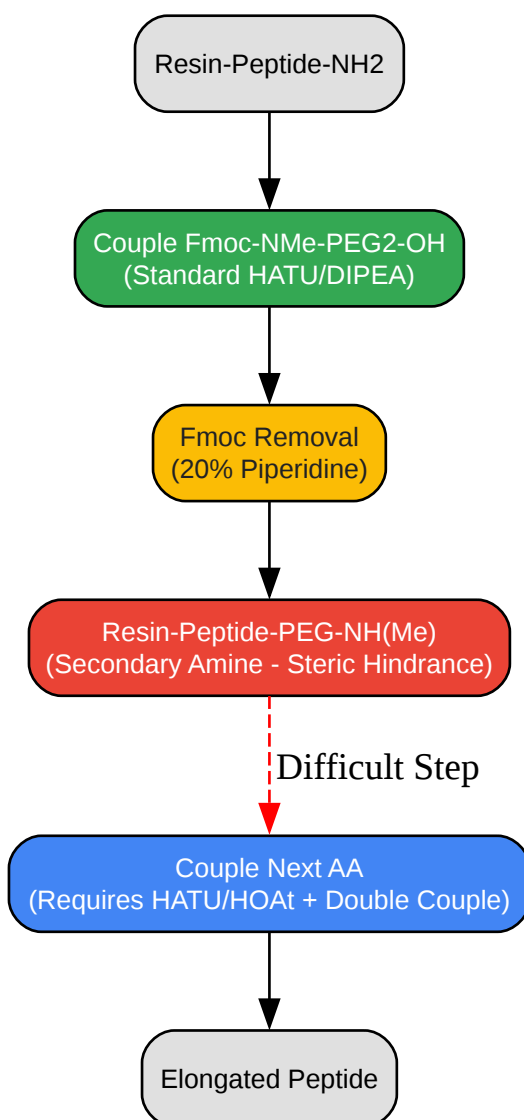
- Activator: HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium) or COMU.

- Base: DIPEA (Diisopropylethylamine) or TMP (2,4,6-Trimethylpyridine).
- Solvent: DMF (Dimethylformamide) or NMP (N-methyl-2-pyrrolidone).^[1]

Workflow:

- Fmoc Deprotection:
 - Treat resin with 20% Piperidine in DMF (2 x 5 min). Note: Secondary amines are stable, but ensure complete Fmoc removal.
 - Wash with DMF (5x), DCM (3x), DMF (3x).
 - Chloranil Test: Use Chloranil instead of Kaiser test (Kaiser test does not detect secondary amines reliably). A blue color indicates free secondary amine.
- Coupling the Next Residue (The "Difficult" Step):
 - Stoichiometry: Use 5 equivalents of Amino Acid, 4.9 eq HATU, 10 eq DIPEA.
 - Pre-activation: Dissolve AA and HATU in minimal DMF. Add DIPEA. Let stand for 30 seconds (yellow color develops).
 - Reaction: Add to resin. Agitate for 2 hours (standard is 45 min).
 - Double Coupling: Drain. Repeat the coupling with fresh reagents if the sequence is critical.
- Capping (Optional but Recommended):
 - Acetylate unreacted secondary amines with Acetic Anhydride/Pyridine to prevent deletion sequences.

Visualization: SPPS Cycle with N-Me-PEG



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Figure 2: SPPS workflow highlighting the steric bottleneck at the secondary amine.

Troubleshooting & Optimization

Issue	Cause	Solution
Incomplete Coupling (Step 2)	Steric hindrance of N-methyl group blocks approach of activated AA.[1]	Switch to HATU or PyAOP. Increase temperature to 50°C (microwave assisted). Use double coupling.
Diketopiperazine (DKP) Formation	If the N-Me-PEG is at the dipeptide stage, the N-terminus can back-bite the ester linkage.[1]	Use Trityl resins or 2-Chlorotrityl chloride resin (sterically bulky).[1] Avoid leaving the Fmoc-deprotected dipeptide in base for long periods.
Poor Solubility	Peptide aggregation despite PEG.	Use NMP instead of DMF as solvent. Add chaotropic salts (e.g., 0.1M LiCl) to the coupling mixture.

References

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